

Essential Safety and Operational Guide for Handling 2-Hydroxyphenylacetic Acid

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Compound of Interest

Compound Name: 2-Hydroxyphenylacetic acid

Cat. No.: B019472

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **2-Hydroxyphenylacetic acid**. It outlines the necessary personal protective equipment (PPE), handling procedures, emergency protocols, and disposal plans to ensure a safe laboratory environment.

Chemical Identification and Hazards

- Chemical Name: **2-Hydroxyphenylacetic acid**
- Synonyms: o-Hydroxyphenylacetic acid, Benzeneacetic acid, 2-hydroxy-[1]
- CAS Number: 614-75-5[1]
- Appearance: Beige or light red powder[2][3]
- Primary Hazards: Causes skin, eye, and respiratory tract irritation[1][2][4]. May be harmful if swallowed or inhaled[4].

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **2-Hydroxyphenylacetic acid**. This is based on the identified hazards and standard laboratory safety protocols.

Body Part	Personal Protective Equipment (PPE)	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[5] Double gloving is a best practice, with one cuff under the gown and the second over.[6] Gloves should be changed every 30 minutes or immediately if contaminated, punctured, or torn.[6][7]
Eyes/Face	Safety goggles or a face shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][8] Safety glasses with side shields are not sufficient.[6] A face shield offers a fuller range of protection against splashes.[7]
Body	Protective clothing/laboratory coat	A disposable gown made of a material resistant to chemical permeation, such as polyethylene-coated polypropylene, is required.[5] Gowns should have a closed front, long sleeves, and tight-fitting cuffs.[6][7]
Respiratory	N95 or higher-rated respirator	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2][8] A fit-tested N95 respirator is necessary to protect against airborne particles.[6]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **2-Hydroxyphenylacetic acid** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[2]
- Hygiene: Wash hands thoroughly after handling.[1][2] Avoid contact with eyes, skin, and clothing.[1][2] Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as bases, acid anhydrides, acid chlorides, and oxidizing agents.[1][2]

Spill Management:

- Evacuate and Alert: Clear the area of all personnel and alert others to the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[2][8]
- Decontamination: Clean the spill area with an appropriate solvent and then wash with soap and water.
- Waste: Dispose of all contaminated materials as hazardous waste.

Disposal:

- Dispose of **2-Hydroxyphenylacetic acid** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not empty into drains.[1]
- Contact a licensed professional waste disposal service for proper disposal.[4]

Emergency Procedures

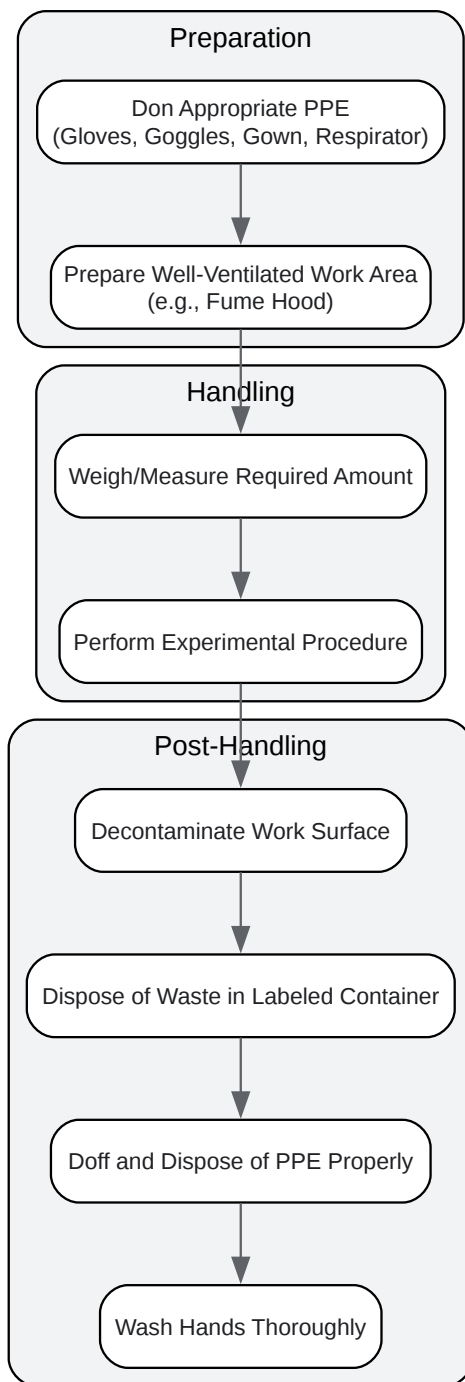
In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Get medical aid immediately.[2]
- Inhalation: Move the person to fresh air.[2][9] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[4] Get medical aid immediately.[2]

Visual Workflow for Handling 2-Hydroxyphenylacetic Acid

The following diagrams illustrate the standard operating procedure for handling and in case of an accidental spill of **2-Hydroxyphenylacetic acid**.

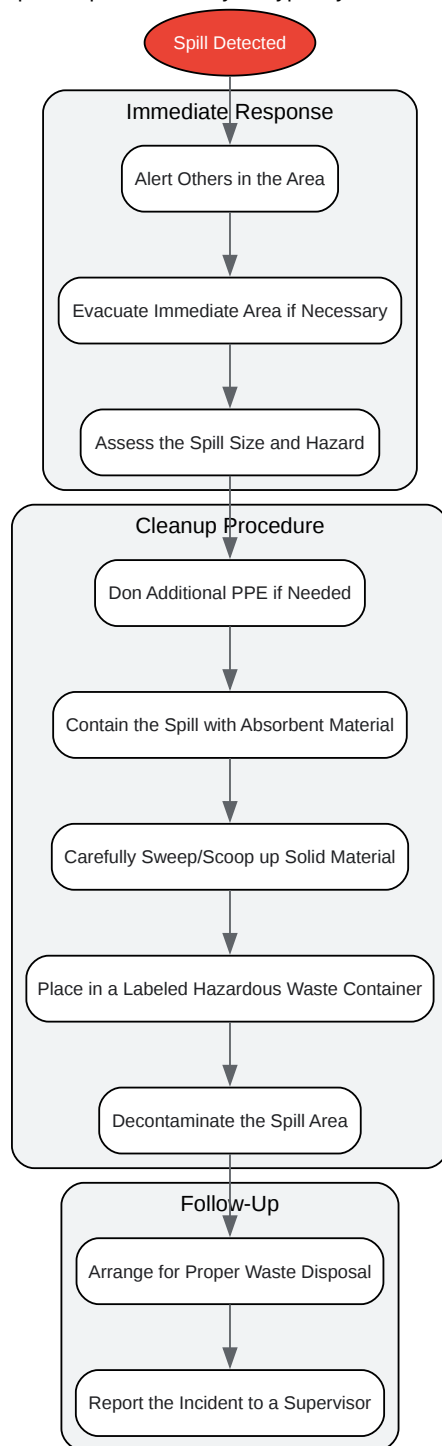
Workflow for Handling 2-Hydroxyphenylacetic Acid



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Caption: Standard operating procedure for handling **2-Hydroxyphenylacetic acid**.

Spill Response for 2-Hydroxyphenylacetic Acid



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Caption: Emergency response workflow for a **2-Hydroxyphenylacetic acid** spill.

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